

An In-depth Technical Guide to Key Intermediates in Pharmaceutical Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl 3-amino-4,5-dimethoxybenzoate*

Cat. No.: *B1645821*

[Get Quote](#)

A Note on CAS Number 26759-46-6

An initial review of the provided CAS number, 26759-46-6, identifies the compound as Methyl 2-amino-4,5-dimethoxybenzoate. While this chemical is a valuable intermediate in organic synthesis, the broader context of the request for an in-depth guide for drug development professionals suggests a possible interest in a more functionally diverse scaffold. The properties and uses associated with advanced pharmaceutical research, such as those involving the imidazo[1,2-a]pyridine core, are more aligned with the likely intent of this query.

Therefore, this guide is structured in two parts. Part 1 provides a concise technical overview of Methyl 2-amino-4,5-dimethoxybenzoate (CAS 26759-46-6). Part 2 offers a comprehensive, in-depth guide to 2-(4-Bromophenyl)imidazo[1,2-a]pyridine (CAS 34658-66-7), a compound whose versatile applications and "privileged structure" status in medicinal chemistry warrant a detailed exploration for researchers, scientists, and drug development professionals.

Part 1: Technical Overview of Methyl 2-amino-4,5-dimethoxybenzoate (CAS 26759-46-6)

Introduction and Chemical Properties

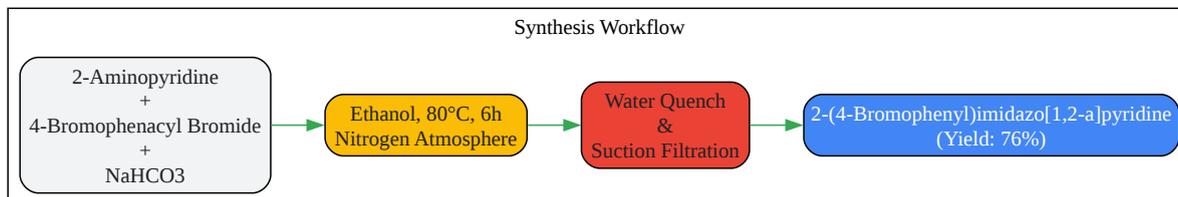
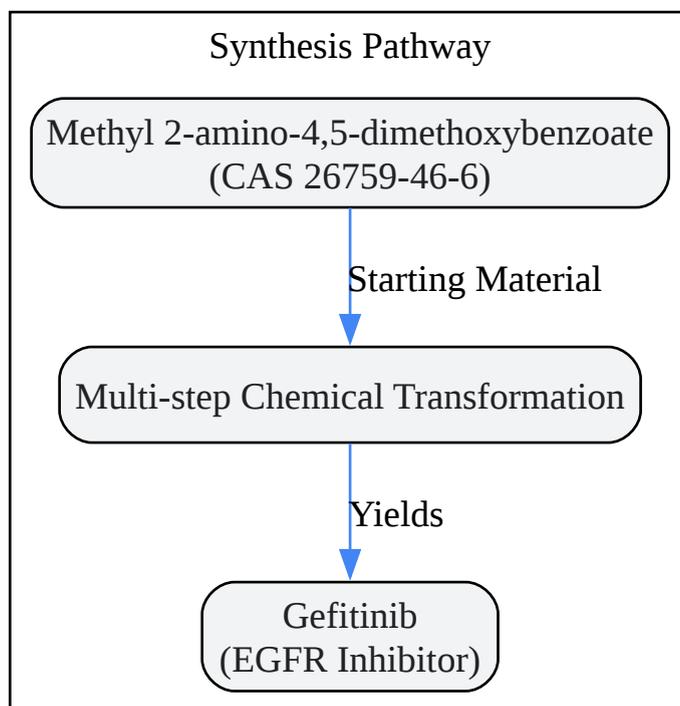
Methyl 2-amino-4,5-dimethoxybenzoate is an organic compound characterized by a benzoic acid methyl ester backbone substituted with an amino group and two methoxy groups.^[1] It typically appears as a white to off-white solid and is soluble in organic solvents.^[1] The

presence of the amino group imparts basic properties, while the methoxy groups influence its polarity and reactivity.[1] This compound is primarily utilized in research and development settings.[2]

Property	Value	Source
CAS Number	26759-46-6	[1][3][4]
Molecular Formula	C ₁₀ H ₁₃ NO ₄	[4][5]
Molecular Weight	211.22 g/mol	[4][5]
Appearance	White to light yellow/orange powder/crystal	[1][5]
Synonyms	Methyl 4,5-dimethoxyanthranilate, 2-Amino-4,5-dimethoxybenzoic acid methyl ester, Methyl 6-aminoveratrate	[3][5][6]
Purity	>98.0% (GC)(T)	[5]

Applications in Synthesis

The primary utility of Methyl 2-amino-4,5-dimethoxybenzoate lies in its role as a building block in the synthesis of more complex molecules. Its structure, featuring multiple functional groups, allows for a variety of chemical transformations. It is noted as a key intermediate in the synthesis of Gefitinib, an EGFR inhibitor used in cancer therapy.[6]



[Click to download full resolution via product page](#)

Caption: Synthesis of 2-(4-bromophenyl)imidazo[1,2-a]pyridine.

Applications in Drug Development and Beyond

The utility of 2-(4-Bromophenyl)imidazo[1,2-a]pyridine spans multiple scientific domains, driven by the reactivity of its bromophenyl group and the biological relevance of its imidazo[1,2-a]pyridine core.

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of novel therapeutics, particularly in the fields of oncology and neurology. [7][8]The imidazo[1,2-a]pyridine scaffold

has been explored for developing covalent inhibitors for challenging targets like KRAS G12C in cancer. [9] Furthermore, derivatives have shown potent activity against various cancers by inducing cell cycle arrest and apoptosis through pathways like AKT/mTOR. [10][11]*

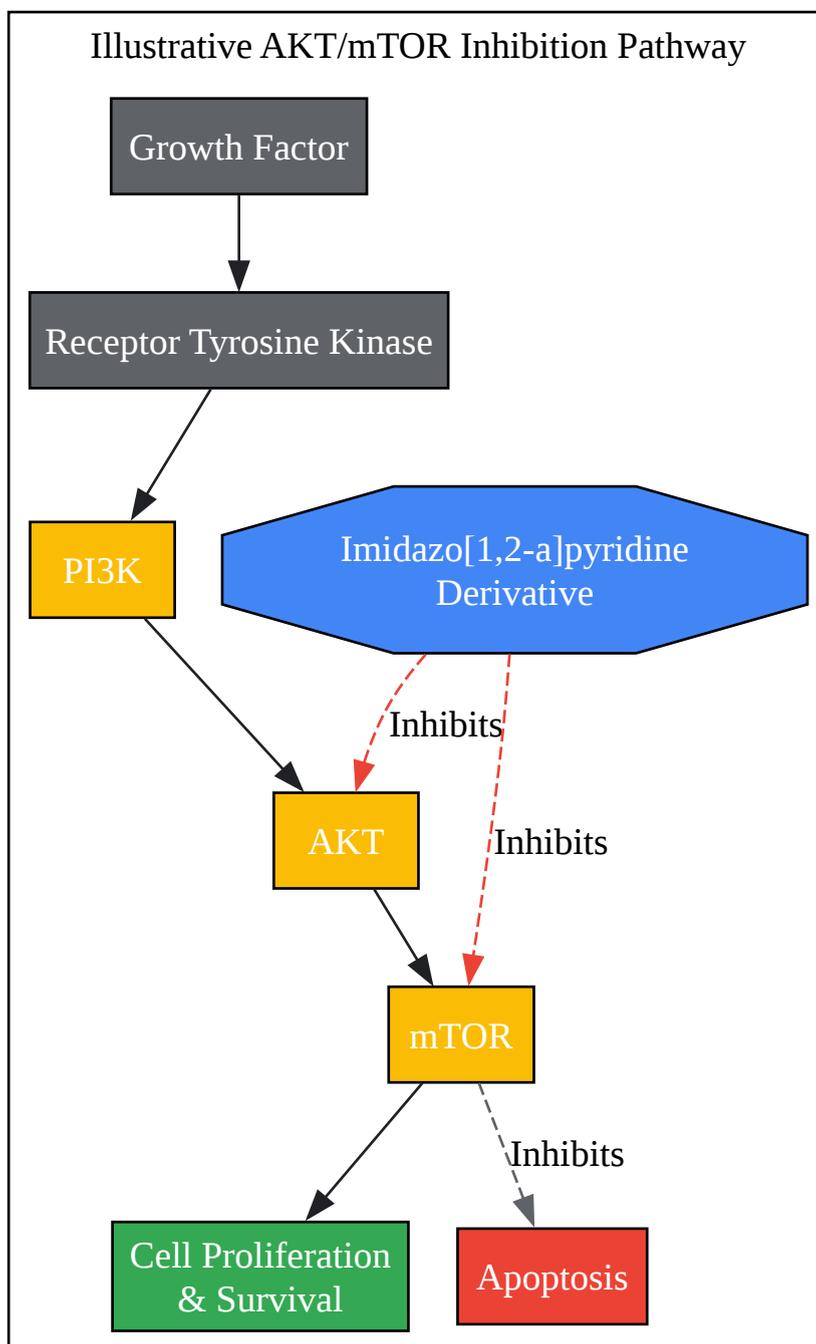
Antituberculosis Research: The imidazo[1,2-a]pyridine class is a focus of antituberculosis drug discovery, with some derivatives showing significant activity against multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains of *Mycobacterium tuberculosis*. [12][13]*

Materials Science: The compound is investigated for creating advanced materials, such as organic semiconductors and sensors, which could improve the performance of electronic devices. [7]*

Agrochemicals: It is used in the formulation of pesticides and herbicides, contributing to the development of effective agricultural products. [7]

Mechanistic Insights: Targeting Kinase Pathways

The imidazo[1,2-a]pyridine scaffold is frequently employed in the design of kinase inhibitors. For instance, novel derivatives have been shown to inhibit the AKT/mTOR signaling pathway, a critical regulator of cell growth, proliferation, and survival that is often dysregulated in cancer. [10] Inhibition of this pathway can lead to cell cycle arrest and apoptosis, making it a prime target for anticancer therapies.



[Click to download full resolution via product page](#)

Caption: Inhibition of the AKT/mTOR pathway.

References

- Chem-Impex. (n.d.). 2-(4-Bromophenyl)imidazo[1,2-a]pyridine.

- Song, Q., Zhang, Q., Fan, X., Kaya, F., Lv, R., Li, J., & Wang, Y. (2024). The discovery of novel imidazo[1,2-a]pyridine derivatives as covalent anticancer agents. *RSC Medicinal Chemistry*.
- Kaur, R., & Singh, R. (2016). Medicinal Attributes of Imidazo[1,2-a]pyridine Derivatives: An Update. *Current Topics in Medicinal Chemistry*, 16(26), 2963–2994.
- Singh, V., Kumar, K., de Sousa, P. C. P., & de Souza, M. V. N. (2023). Recent Developments of Imidazo[1,2-a]pyridine Analogues as Antituberculosis Agents. *ACS Omega*.
- Worldwide Life Sciences. (n.d.). Methyl 2-amino-4,5-dimethoxybenzoate-10g. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2025). Understanding the Chemical Properties and Applications of 2-(4-Bromophenyl)imidazo[1,2-a]pyridine. Retrieved from [\[Link\]](#)
- Semantic Scholar. (n.d.). Medicinal Attributes of Imidazo[1,2-a]pyridine Derivatives: An Update. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-(4-Bromophenyl)imidazo[1,2-a]pyridine. Retrieved from [\[Link\]](#)
- Allen, S., et al. (2008). Discovery of a Novel Class of Imidazo[1,2-a]Pyridines with Potent PDGFR Activity and Oral Bioavailability. *ACS Medicinal Chemistry Letters*.
- Inno Pharmchem. (n.d.). The Role of 2-(4-Bromophenyl)imidazo[1,2-a]pyridine in Pharmaceutical Innovation. Retrieved from [\[Link\]](#)
- XiXisys. (n.d.). GHS SDS for Methyl 4,5-dimethoxyanthranilate. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). MANUFACTURER of Chemical METHYL 2-AMINO-4,5-DIMETHOXYBENZOATE. Retrieved from [\[Link\]](#)
- Pharmaffiliates. (n.d.). Methyl 2-amino-4,5-dimethoxybenzoate. Retrieved from [\[Link\]](#)
- De Clercq, E., et al. (2001). Synthesis of imidazo[1,2-a]pyridine derivatives as antiviral agents. *Journal of Medicinal Chemistry*, 44(26), 4510-4522.
- Al-Suwaidan, I. A., et al. (2022). Design, synthesis and anti-mycobacterial evaluation of imidazo[1,2-a]pyridine analogues. *Molecules*, 27(19), 6529.
- PubChem. (n.d.). 2-(4-Bromophenyl)imidazo[1,2-a]pyrimidine. Retrieved from [\[Link\]](#)

- Al-Ostath, A. I., et al. (2025). Anti-Breast Cancer Activity of Some Synthesized Pyrazole Derivatives Bearing Imidazo[1,2a]pyridine Moiety. *Journal of Chemical Health Risks*.
- Organic Chemistry Portal. (n.d.). Synthesis of imidazo[1,2-a]pyridines. Retrieved from [[Link](#)]
- MDPI. (2021). Biological Activity of Amidino-Substituted Imidazo[4,5-b]pyridines. Retrieved from [[Link](#)]
- RSC Publishing. (2015). Synthesis of imidazo[1,2-a]pyridines: a decade update. Retrieved from [[Link](#)]
- Aliwaini, S., et al. (2019). Novel imidazo[1,2-a]pyridine inhibits AKT/mTOR pathway and induces cell cycle arrest and apoptosis in melanoma and cervical cancer cells. *Oncology Letters*, 18(1), 699-707.
- PubMed. (2024). Imidazo[1,2-A]Pyridine: Potent Biological Activity, SAR and Docking Investigations (2017-2022). Retrieved from [[Link](#)]
- Singh, V., et al. (2023). Recent developments of imidazo[1,2-a]pyridine analogues as antituberculosis agents. *RSC Medicinal Chemistry*, 14(5), 790-816.
- ACS Omega. (2021). Recent Progress in Metal-Free Direct Synthesis of Imidazo[1,2-a]pyridines. Retrieved from [[Link](#)]
- Alqaddi, H., et al. (2022). The Anticancer Effects of Novel Imidazo[1,2-a]Pyridine Compounds against HCC1937 Breast Cancer Cells.
- Nanomaterials Chemistry. (2024). Investigation of the Reaction for the Production of Imidazo[1,2-a]pyridine via ZnS-ZnFe₂O₄ Nanocatalyst. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 26759-46-6: Benzoic acid, 2-amino-4,5-dimethoxy-, meth... [[cymitquimica.com](#)]

- 2. Methyl 2-amino-4,5-dimethoxybenzoate - Safety Data Sheet [chemicalbook.com]
- 3. wwmponline.com [wwmponline.com]
- 4. scbt.com [scbt.com]
- 5. Methyl 2-Amino-4,5-dimethoxybenzoate | CymitQuimica [cymitquimica.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. chemimpex.com [chemimpex.com]
- 8. nbinno.com [nbinno.com]
- 9. The discovery of novel imidazo[1,2-a]pyridine derivatives as covalent anticancer agents - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 10. Novel imidazo[1,2-a]pyridine inhibits AKT/mTOR pathway and induces cell cycle arrest and apoptosis in melanoma and cervical cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 11. The Anticancer Effects of Novel Imidazo[1,2-a]Pyridine Compounds against HCC1937 Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Recent developments of imidazo[1,2-a]pyridine analogues as antituberculosis agents - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Key Intermediates in Pharmaceutical Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1645821#cas-number-26759-46-6-properties-and-uses]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com